

## Executive Summary & Core Directive

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### Compound of Interest

Compound Name:	Decanal
CAS No.:	112-31-2
Cat. No.:	B1670006

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**Decanal** (Decyl aldehyde, CAS: 112-31-2) presents a dual hazard profile often underestimated in laboratory settings: it is combustible (Flash Point  $\sim 82^{\circ}\text{C}$ ) and highly toxic to aquatic life (LC50  $\sim 1.45$  mg/L).

Core Directive: Under no circumstances should **Decanal** or its residues be discarded via sink drains or municipal sewer systems. The high lipophilicity (logPow  $\sim 3.8$ ) and aquatic toxicity require strict segregation into High BTU / Incineration waste streams.

## Hazard Identification & Technical Justification

Why we manage it this way (Causality)

Property	Value	Operational Implication
Flash Point	82–85°C (180–185°F)	Combustible Liquid. While not a Class I Flammable (<37.8°C), it will sustain combustion if heated. It is often managed as ignitable waste to simplify protocols.
Aquatic Toxicity	LC50 (Fish): 1.45 mg/L	Strict Containment. Even trace amounts can be lethal to aquatic ecosystems. It creates long-lasting effects due to poor biodegradability in anaerobic conditions.
Reactivity	Autoxidation	Peracid Formation. Upon exposure to air, Decanal slowly oxidizes to Decanoic acid and potentially unstable peracids. Old containers must be tested before bulking.
Solubility	Negligible in water	Film Formation. It will float and form surface films, complicating wastewater treatment if released to drains.

## Pre-Disposal: The Self-Validating Storage System

Trustworthiness: Prevent waste generation before it happens.

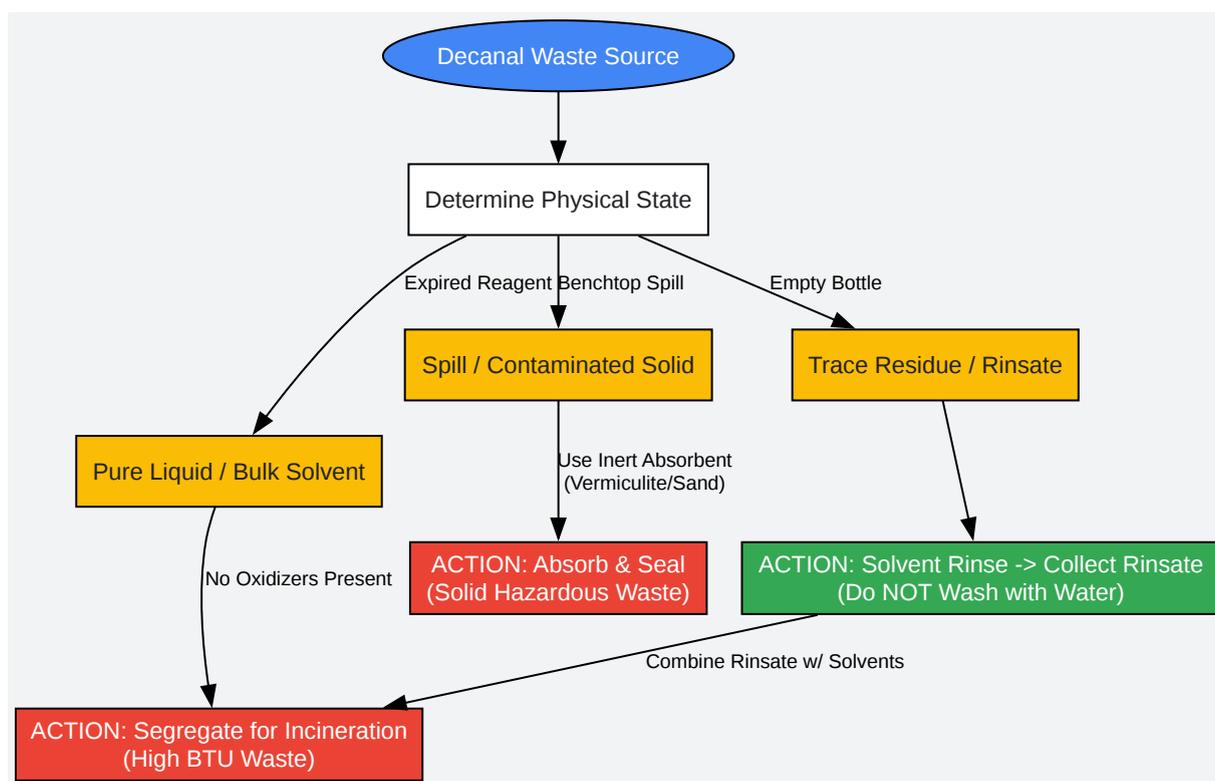
To ensure the integrity of your disposal stream, you must maintain the chemical's stability during storage. **Decanal** is air-sensitive.

- The Nitrogen Rule: All opened containers must be backfilled with nitrogen or argon before re-sealing. This prevents the formation of peracids (oxidizers) which can cause exothermic reactions in waste drums.

- Visual Validation: If the liquid has turned from colorless/pale yellow to a dark yellow or shows solid precipitates (acid crystals), it has degraded. Do not consolidate this into a general solvent drum without a small-scale compatibility test.

## Disposal Decision Logic (Workflow)

The following logic gate ensures compliant disposal based on the physical state of the waste.



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Figure 1: Operational logic flow for **Decanal** waste streams. Note that water washing is ineffective due to insolubility.

## Detailed Disposal Protocols

## Stream A: Bulk Liquid (Expired/Unused Reagent)[1]

- Primary Hazard: Flammability & Potential Peracid Content.
- Container: HDPE or Glass. Avoid reactive metals (Aluminum, Iron) if the **decanal** is old/acidic.
- Labeling: "Hazardous Waste - Combustible Liquid. Contains: **Decanal**."
- Protocol:
  - Check the container age. If >1 year old, test pH. High acidity indicates autoxidation.
  - Pour into the Non-Halogenated Organic Solvent waste stream.
  - CRITICAL: Ensure this waste stream does not contain strong oxidizers (Nitric Acid, Peroxides), as aldehydes can react violently with them.

## Stream B: Spills (Immediate Containment)

- Primary Hazard: Slip hazard and overpowering odor.
- Absorbent: Use Vermiculite, Sand, or Clay.[1]
  - Avoid: Paper towels or sawdust if possible, as these increase the surface area for oxidation and flammability, though they are acceptable for very small (<5mL) spills if disposed of immediately.
- Protocol:
  - Ventilate the area immediately.[2]
  - Dike the spill with absorbent material.[1][3][4][5]
  - Scoop into a sealable container (wide-mouth jar or heavy-duty bag).
  - Label as "Solid Hazardous Waste (**Decanal** Debris)."

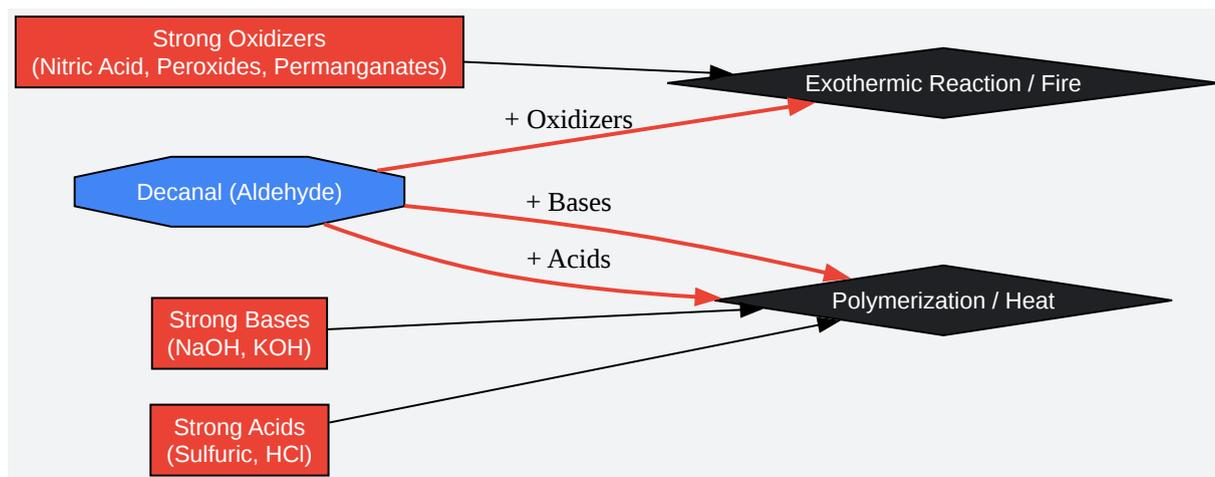
## Stream C: Empty Containers (Rinsate)

- Primary Hazard: Residual aquatic toxicity in sewer systems.
- Protocol:
  - Do not rinse with water (it won't work).
  - Triple rinse with a compatible solvent (Ethanol, Acetone, or Ethyl Acetate).
  - Collect the rinsate into the Stream A (Solvent Waste) container.
  - Deface the label and discard the dry container as standard lab trash (glass/plastic recycling) only after the solvent rinse.

## Chemical Incompatibility Matrix

Expertise: Preventing "Mystery Reactions" in the Waste Drum.

**Decanal** is a Reductant. It wants to be oxidized. Mixing it with materials that want to oxidize creates a fire risk.[6]



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Figure 2: Incompatibility map. Never mix **Decanal** waste with the red nodes.

## Regulatory Reference Data

Agency	Classification	Code/Note
RCRA (USA)	Hazardous Waste	Not U-Listed. User-defined characteristic. Often managed as D001 (Ignitable) for safety, though Flash Point is >60°C.
DOT	Combustible Liquid	UN 3082 (Environmentally Hazardous Substance, Liquid, N.O.S.) is often used for bulk transport due to aquatic toxicity.
GHS	Aquatic Chronic 3	H412: Harmful to aquatic life with long lasting effects.[5]

## References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 8175, **Decanal**. PubChem. [\[Link\]](#)
- European Chemicals Agency (ECHA). Registration Dossier - **Decanal** - Ecotoxicological Information. ECHA. [\[Link\]](#)

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## Sources

- [1. nj.gov \[nj.gov\]](https://www.nj.gov)
- [2. PERACETIC ACID | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](https://cameochemicals.noaa.gov)
- [3. parsonsfarmsupplies.co.uk \[parsonsfarmsupplies.co.uk\]](https://parsonsfarmsupplies.co.uk)
- [4. ICSC 1031 - PERACETIC ACID \(stabilized\) \[chemicalsafety.ilo.org\]](https://chemicalsafety.ilo.org)

- [5. media.laballey.com](https://media.laballey.com) [[media.laballey.com](https://media.laballey.com)]
- [6. naperol.com](https://naperol.com) [[naperol.com](https://naperol.com)]
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